

Application Note: High-Throughput Calcium Flux Assay for Measuring CCR2 Activation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCR2-RA

Cat. No.: B3037638

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

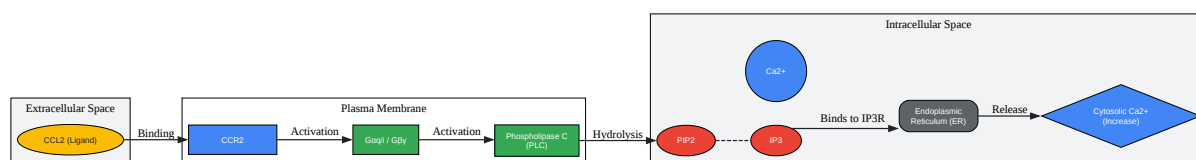
The C-C chemokine receptor type 2 (CCR2) is a G protein-coupled receptor (GPCR) that plays a pivotal role in the migration of monocytes and macrophages to sites of inflammation.[1] Its primary ligand is monocyte chemoattractant protein-1 (MCP-1 or CCL2).[1] The activation of CCR2 by CCL2 is implicated in a variety of inflammatory diseases, including atherosclerosis, multiple sclerosis, and rheumatoid arthritis, making it a significant target for drug discovery.[2][3]

Upon ligand binding, CCR2 undergoes a conformational change, activating heterotrimeric G proteins, predominantly of the G α i and G α q subtypes.[4] This activation stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), leading to a transient increase in cytosolic calcium concentration.[4][5] This calcium mobilization is a hallmark of CCR2 activation and can be quantitatively measured to screen for and characterize CCR2 agonists and antagonists.[5][6]

This application note provides a detailed protocol for a no-wash, fluorescence-based calcium flux assay to monitor the activation of CCR2. The assay is suitable for a high-throughput screening (HTS) format in 96- or 384-well microplates.

CCR2 Signaling Pathway

The binding of CCL2 to CCR2 initiates a signaling cascade that results in the mobilization of intracellular calcium. This process is a key indicator of receptor activation.

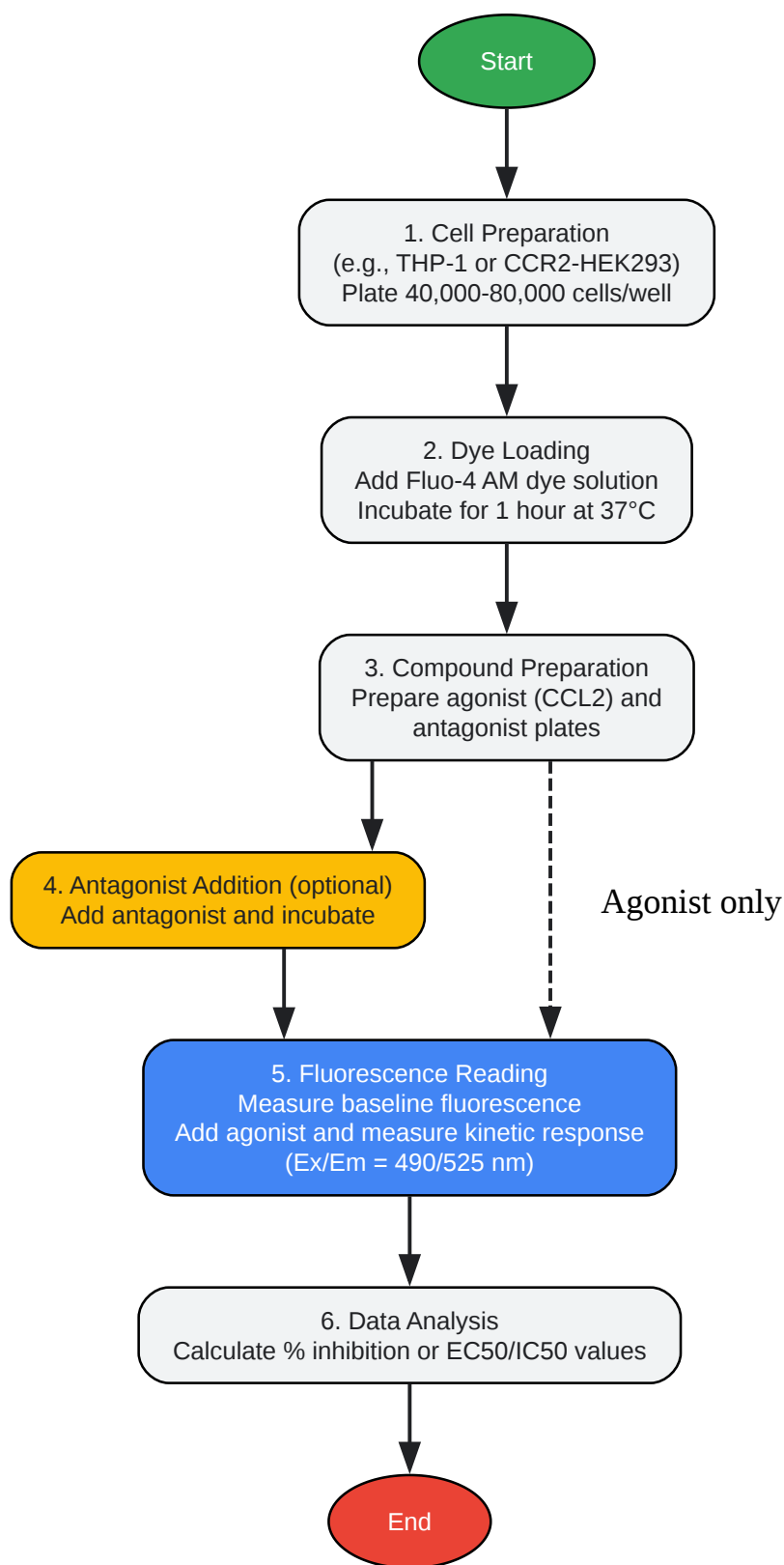


[Click to download full resolution via product page](#)

Figure 1. Simplified CCR2 signaling pathway leading to calcium mobilization.

Experimental Workflow

The calcium flux assay workflow is a streamlined process designed for efficiency and high-throughput applications.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phosphoproteomic characterization of the signaling network resulting from activation of the chemokine receptor CCR2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mechanistic insights into the role of the chemokine CCL2/CCR2 axis in dorsal root ganglia to peripheral inflammation and pain hypersensitivity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CCR2 chemokine receptor signaling mediates pain in experimental osteoarthritis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. apac.eurofindiscovery.com [apac.eurofindiscovery.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: High-Throughput Calcium Flux Assay for Measuring CCR2 Activation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3037638#calcium-flux-assay-to-measure-ccr2-activation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com